

# Aminoacetonitrile in the Interstellar Medium: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aminoacetonitrile

Cat. No.: B1212223

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Aminoacetonitrile** ( $\text{NH}_2\text{CH}_2\text{CN}$ ), a potential precursor to the simplest amino acid, glycine, has been a molecule of significant interest in the field of astrochemistry and the origins of life. Its detection in the interstellar medium (ISM) provides crucial insights into the complex chemical processes occurring in star-forming regions and the potential for the formation of biologically relevant molecules in extraterrestrial environments. This technical guide provides a comprehensive overview of the occurrence, detection, and formation of **aminoacetonitrile** in the ISM, tailored for a scientific audience.

## Observational Detections and Quantitative Abundance

**Aminoacetonitrile** has been successfully detected in several hot molecular cores within the interstellar medium. The primary locations of its confirmed detection are Sagittarius B2(N) (Sgr B2(N)) and G10.47+0.03.

## Quantitative Data Summary

The following tables summarize the key quantitative data from the observational detections of **aminoacetonitrile** in the ISM.

Source	Telescope(s)	Column Density (cm <sup>-2</sup> )	Rotational Temperature (K)	Fractional Abundance	Reference(s)
Sagittarius B2(N)	IRAM 30m, Plateau de Bure Interferometer, Australia Telescope Compact Array	2.8 x 10 <sup>16</sup>	100	2.2 x 10 <sup>-9</sup>	<a href="#">[1]</a> <a href="#">[2]</a>
G10.47+0.03	Atacama Large Millimeter/sub millimeter Array (ALMA)	(9.10 ± 0.7) x 10 <sup>15</sup>	122 ± 8.8	7.01 x 10 <sup>-8</sup>	<a href="#">[3]</a> <a href="#">[4]</a>
Sagittarius B2(M)	IRAM 30m	< 6 x 10 <sup>15</sup> (Upper Limit)	-	-	<a href="#">[1]</a>
Cold, Extended Emission toward Sgr B2	Very Large Array (VLA)	< 3 x 10 <sup>12-14</sup> (Upper Limit)	-	-	<a href="#">[1]</a>

Table 1: Observational Data for **Aminoacetonitrile** in the Interstellar Medium

## Experimental Protocols for Detection

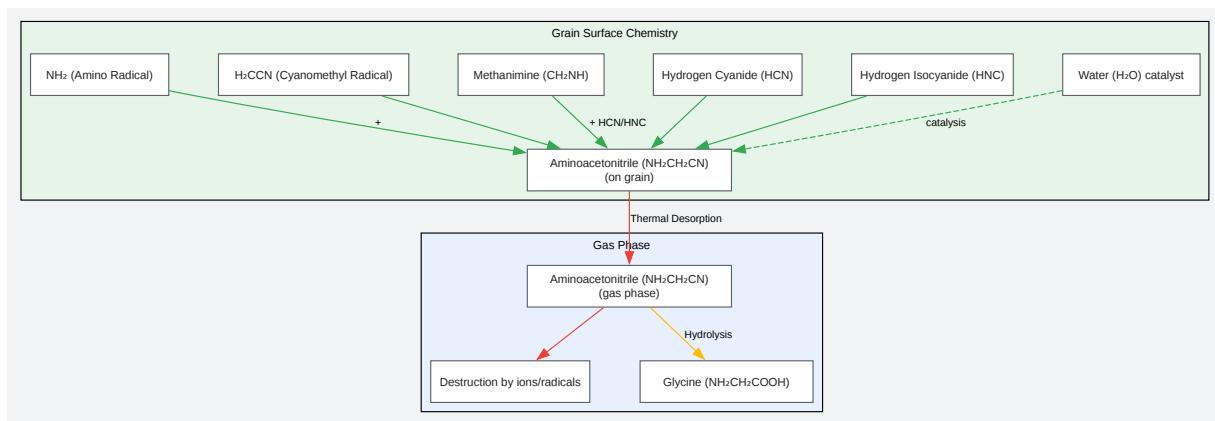
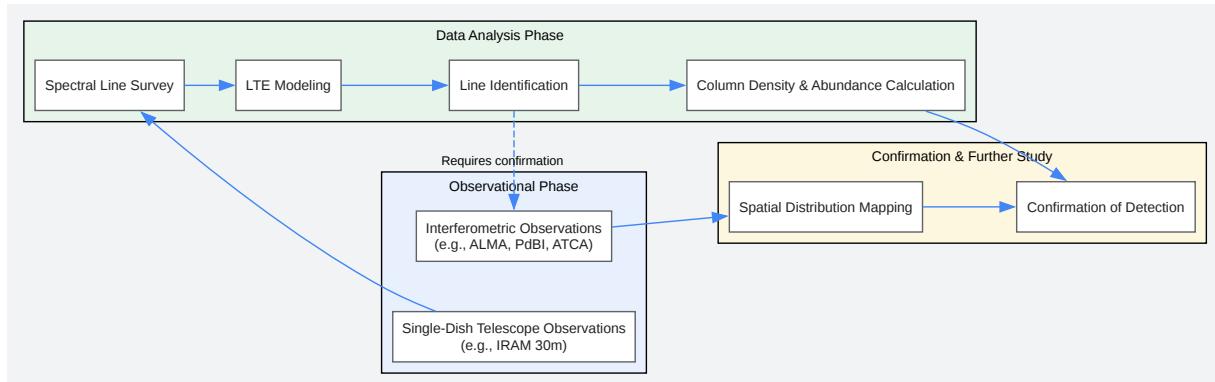
The detection of **aminoacetonitrile** in the ISM has been accomplished through radio astronomical observations targeting its rotational transitions.

## Observational Methodology: A Case Study of Sgr B2(N) Detection

The initial and confirmatory detections of **aminoacetonitrile** in the hot molecular core Sgr B2(N) involved a multi-telescope approach to ensure the reliability of the identification.[1][2][5][6]

- Initial Line Survey: A complete line survey of the Sgr B2(N) and (M) regions was conducted using the IRAM 30m telescope in the 3 mm wavelength range, with partial surveys at 2 mm and 1.3 mm.[1][5]
- Data Analysis: The collected spectral data was analyzed under the assumption of Local Thermodynamic Equilibrium (LTE).[1][2] This model assumes that the energy levels of the molecules are populated according to a Boltzmann distribution at a single rotational temperature. The emission of all known molecules was modeled simultaneously to identify spectral features corresponding to **aminoacetonitrile**.
- Line Identification: Spectral features were matched with the predicted frequencies for **aminoacetonitrile** lines. The intensities of these lines were required to be consistent with a unique rotation temperature for a positive identification.[1][2] In the case of the Sgr B2(N) detection, 51 weak lines were assigned to **aminoacetonitrile**.[6]
- Interferometric Confirmation: To confirm the single-dish detection and to probe the spatial distribution of the emission, follow-up observations were conducted with the IRAM Plateau de Bure Interferometer (PdBI) and the Australia Telescope Compact Array (ATCA).[2][7] These interferometers provide higher angular resolution, which confirmed that the **aminoacetonitrile** emission originates from a compact, hot core known as the "Large Molecule Heimat".[1][2]
- Search for Cold Emission: The Very Large Array (VLA) was used to search for cold, extended emission from **aminoacetonitrile**, which was not detected.[1][2]

The following diagram illustrates the general workflow for the detection of interstellar molecules like **aminoacetonitrile**.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scispace.com [scispace.com]
- 2. researchgate.net [researchgate.net]
- 3. arxiv.org [arxiv.org]
- 4. Identification of interstellar amino acetonitrile in the hot molecular core G10.47 + 0.03: Possible glycine survey candidate for the future - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Detection of amino acetonitrile in Sgr B2(N) | Astronomy & Astrophysics (A&A) [aanda.org]
- 6. New organic molecule in space [mpg.de]
- 7. Far-infrared laboratory spectroscopy of aminoacetonitrile and first interstellar detection of its vibrationally excited transitions | Astronomy & Astrophysics (A&A) [aanda.org]
- To cite this document: BenchChem. [Aminoacetonitrile in the Interstellar Medium: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1212223#occurrence-of-aminoacetonitrile-in-the-interstellar-medium>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)